

Personal protective equipment for handling GSK2556286

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Compound of Interest

Compound Name: GSK2556286

Cat. No.: B1650843

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Essential Safety and Handling Guide for GSK2556286

This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **GSK2556286**. The following procedures are based on standard laboratory safety protocols for handling potent, novel chemical compounds.

Compound Information and Properties

GSK2556286 is an orally active inhibitor of Mycobacterium tuberculosis (M. tuberculosis).[1] It has demonstrated efficacy against multidrug-resistant (MDR), extensively drug-resistant (XDR), and drug-sensitive (DS) strains.[1][2] Its mechanism of action is cholesterol-dependent, acting as an agonist of the membrane-bound adenylyl cyclase Rv1625c in M. tuberculosis, which leads to increased intracellular cAMP and reduced cholesterol metabolism.[3][4]

Quantitative Data Summary

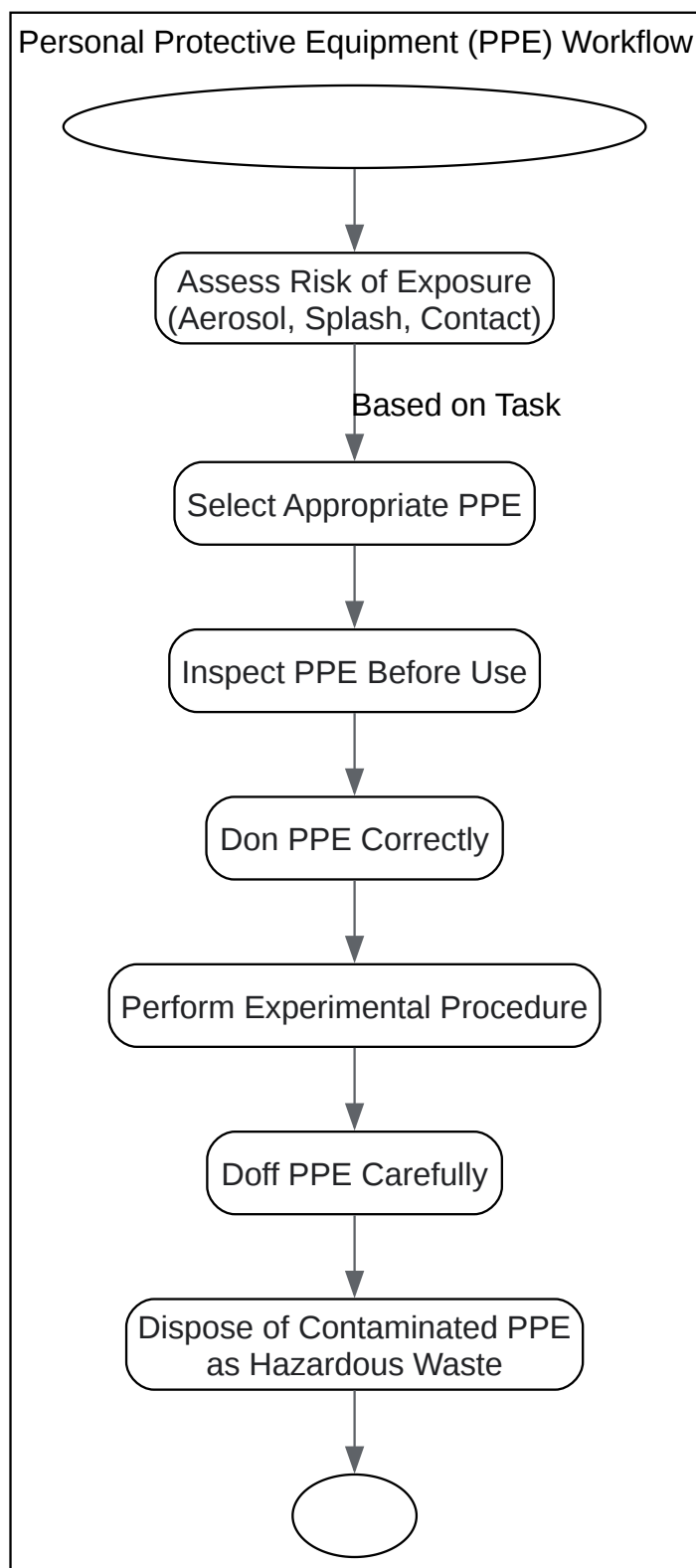
Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₂₃ N ₃ O ₃	[5]
Molecular Weight	329.39 g/mol	[2][5]
CAS Number	1210456-20-4	[2][3][5]
IC ₅₀ (in human macrophages)	0.07 µM	[1][2][3][5][6]
Solubility in DMSO	3.0 mg/mL (9.1 mM) to 3.33 mg/mL (10.11 mM)	[1][5]
Storage (Powder)	-20°C for up to 3 years	[5]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[3][5][7]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling **GSK2556286**. As a novel compound with a potent biological effect, it should be handled with caution. The following PPE is mandatory.

- **Eye and Face Protection:** ANSI-approved safety glasses with side shields are the minimum requirement.[8] When there is a risk of splashes, chemical safety goggles and a face shield should be worn.[9]
- **Skin and Body Protection:** A full-length laboratory coat, fastened completely, is required.[9] Long pants and closed-toe shoes must be worn at all times in the laboratory.[8][9] For procedures with a higher risk of contamination, consider disposable sleeves or coveralls.[10]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn when handling **GSK2556286** in either powder or solution form.[9][11] Gloves should be inspected for tears or holes before use and changed immediately if contaminated. Never reuse disposable gloves.[11] Always wash hands thoroughly after removing gloves.[11]

PPE Selection Workflow



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Caption: Workflow for selecting and using PPE when handling **GSK2556286**.

Operational Plan: Handling and Solution Preparation

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store **GSK2556286** powder at -20°C in a clearly labeled, designated area.[\[5\]](#)
- Maintain an accurate inventory of the compound.

Preparation of Stock Solutions (Example in DMSO):

- Engineering Control: All weighing of the powder and initial solution preparation should be performed in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Protocol:
 - Calculate the required mass of **GSK2556286** powder needed for the desired stock concentration (e.g., 10 mM).
 - Tare a suitable container (e.g., amber glass vial) on a calibrated analytical balance inside the ventilated enclosure.
 - Carefully weigh the **GSK2556286** powder.
 - Add the appropriate volume of anhydrous DMSO to the vial.
 - To aid dissolution, sonication and gentle warming (up to 60°C) can be applied.[\[1\]](#)[\[5\]](#)
 - Once fully dissolved, label the vial clearly with the compound name, concentration, solvent, date, and your initials.
 - Store the stock solution at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[5\]](#)[\[7\]](#)

Experimental Workflow: In Vitro Macrophage Infection Assay

The following is a generalized protocol based on the compound's described use.[1][3][6]

- Cell Culture: Culture human macrophage-like cells (e.g., THP-1) under standard conditions.
- Compound Dilution: Prepare serial dilutions of the **GSK2556286** stock solution in the appropriate cell culture medium.
- Infection: Infect the macrophages with *M. tuberculosis* at a specified multiplicity of infection (MOI).
- Treatment: After an initial infection period, remove the inoculum and add the culture medium containing the various concentrations of **GSK2556286**.
- Incubation: Incubate the treated, infected cells for a defined period (e.g., 4-7 days).
- Endpoint Analysis: Lyse the macrophages and plate the lysate on a suitable agar medium (e.g., 7H11) to determine the number of viable bacteria (colony-forming units, CFU).
- Data Analysis: Calculate the percent inhibition of bacterial growth for each concentration and determine the IC₅₀ value.

Signaling Pathway of **GSK2556286**



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Caption: The proposed signaling pathway for **GSK2556286** in *M. tuberculosis*.

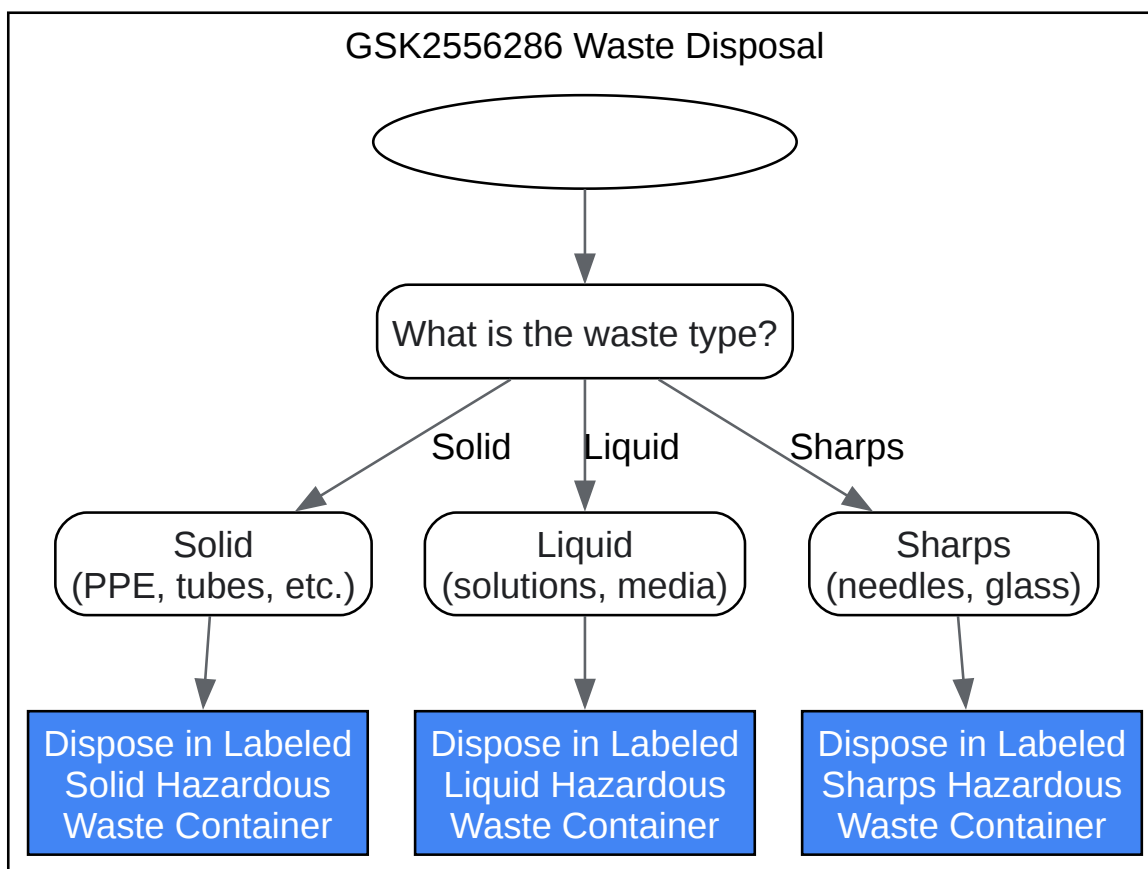
Disposal Plan

All waste contaminated with **GSK2556286** must be treated as hazardous chemical waste.[12]
Never dispose of this compound down the drain or in the regular trash.[12]

- Solid Waste:

- Contaminated PPE (gloves, disposable lab coats), plasticware (pipette tips, tubes), and weighing paper.
- Action: Place in a dedicated, clearly labeled hazardous waste bag or container.[\[12\]](#)
- Liquid Waste:
 - Unused stock solutions, experimental media containing the compound.
 - Action: Collect in a sealed, leak-proof, and chemically compatible container (e.g., glass or polyethylene). The container must be labeled with a "Hazardous Waste" label, listing all chemical constituents.[\[12\]](#)
- Sharps Waste:
 - Contaminated needles, syringes, or glass Pasteur pipettes.
 - Action: Dispose of immediately into a designated sharps container for hazardous chemical waste.
- Empty Containers:
 - The original powder container.
 - Action: The first rinse of the container must be collected and disposed of as hazardous liquid waste. For highly potent compounds, the first three rinses should be collected.[\[12\]](#) After thorough rinsing, the container can be disposed of according to institutional guidelines.[\[12\]](#)

Waste Disposal Decision Tree



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